

Proper Disposal Procedures for MC 1046 (CHIR99021)

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Compound of Interest

Compound Name: MC 1046
Cat. No.: B10800510

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information

This document provides detailed procedural guidance for the safe and compliant disposal of **MC 1046**, chemically identified as CHIR99021. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the key quantitative data for CHIR99021 is presented below for easy reference.

Property	Value
CAS Number	252917-06-9[1][2]
Molecular Formula	C ₂₂ H ₁₈ Cl ₂ N ₈ [2]
Molecular Weight	465.34 g/mol [1][2]
Purity	≥95%[2]
IC ₅₀ (GSK3α)	10 nM[2]
IC ₅₀ (GSK3β)	6.7 nM[2]
Solubility in DMSO	≥23.27 mg/ml[3]
Solubility in Water	Insoluble[3]
Solubility in Ethanol	Insoluble[3]
Storage Temperature	-20°C[4][5]

Experimental Protocols: Safe Disposal Workflow

The proper disposal of **MC 1046** (CHIR99021) must be conducted in accordance with all applicable country, federal, state, and local regulations.[6] The following steps provide a general guideline for laboratory personnel.

Step 1: Personal Protective Equipment (PPE)

Before handling the material for disposal, ensure you are wearing appropriate personal protective equipment. This includes:

- Safety glasses[1]
- Chemical-resistant gloves (ensure they are inspected before use)[1]
- A laboratory coat or other protective clothing[1]

Step 2: Waste Collection

Collect waste material in its original container or a clearly labeled, sealed container.^[6] Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

Step 3: Labeling

Ensure the waste container is accurately labeled with the chemical name (CHIR99021) and any relevant hazard information.

Step 4: Temporary Storage

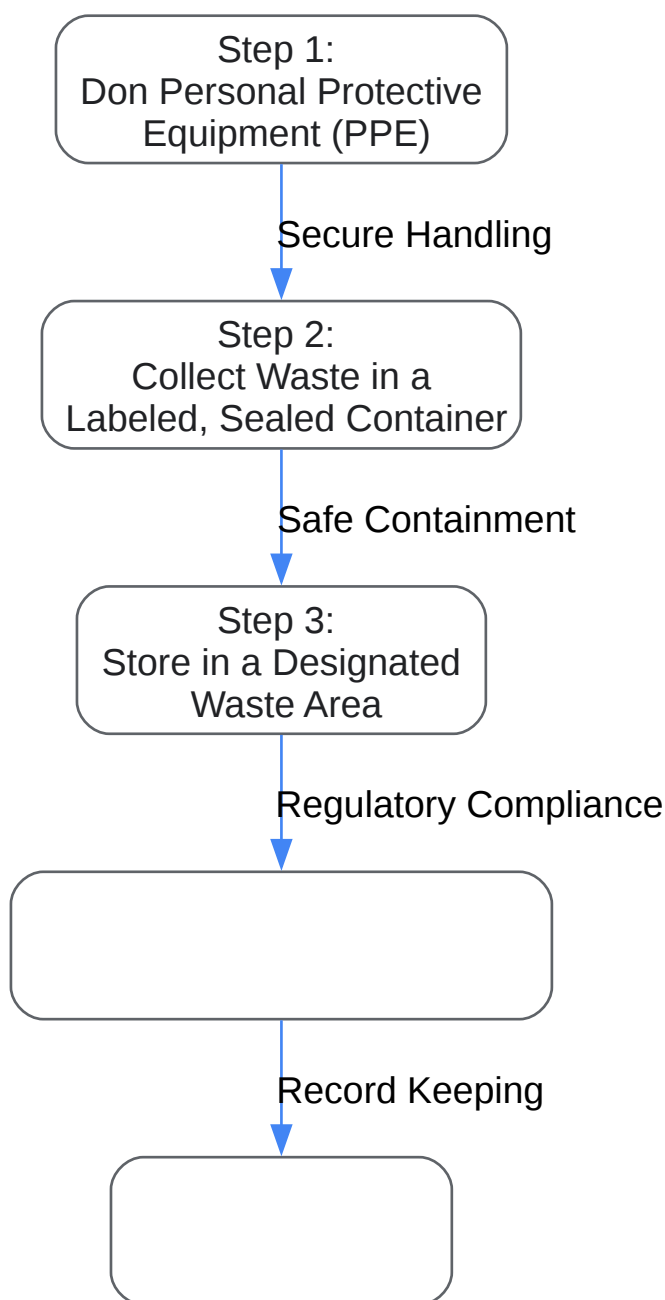
Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing/reducing agents.^[6]

Step 5: Final Disposal

Dispose of the contents and the container through an approved waste disposal plant or a licensed hazardous waste management company.^{[6][7][8]} Do not dispose of this chemical down the drain or in general trash.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **MC 1046** (CHIR99021).



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Caption: Logical workflow for the safe disposal of **MC 1046** (CHIR99021).

Hazard Information and Safety Precautions

While some safety data sheets (SDS) indicate that CHIR99021 is not classified as a hazardous substance, others warn that it may be harmful if inhaled, ingested, or absorbed through the

skin, and can cause irritation to the eyes, skin, and respiratory system.[6][7] One SDS even states it can be "Fatal if swallowed".[7]

Given this information, it is imperative to handle this compound with care. Always work in a well-ventilated area, preferably in a chemical fume hood.[1][6] Avoid creating dust. In case of a spill, cover the spillage with a suitable absorbent material, sweep it up, and place it in an appropriate container for disposal.[1]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[6]

By following these procedures, researchers, scientists, and drug development professionals can ensure the safe handling and disposal of **MC 1046** (CHIR99021), thereby protecting themselves, their colleagues, and the environment.

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